

Application Notes and Protocols for N-Cyclohexylethanolamine in Metalworking Fluids

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Compound of Interest

Compound Name: *N-Cyclohexylethanolamine*

CAS No.: 2842-38-8

Cat. No.: B1346643

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **N-Cyclohexylethanolamine** as a multifunctional additive in the formulation of metalworking fluids (MWFs). The information is intended to guide researchers and formulators in leveraging the benefits of this compound for developing high-performance cutting and grinding fluids.

Introduction to N-Cyclohexylethanolamine in Metalworking Fluids

N-Cyclohexylethanolamine is an alkanolamine that serves as a highly effective corrosion inhibitor and pH buffer in aqueous metalworking fluid formulations. Its molecular structure, featuring a bulky cyclohexyl group, contributes to the formation of a persistent, protective film on metal surfaces, offering excellent corrosion protection, particularly for ferrous alloys. As an amine, it also helps to establish and maintain the alkaline pH necessary to inhibit microbial growth and enhance the stability of the fluid emulsion.[1][2]

The primary functions of **N-Cyclohexylethanolamine** in metalworking fluids include:

- **Corrosion Inhibition:** It forms a protective barrier on metal surfaces to prevent rust and corrosion.
- **pH Buffering and Reserve Alkalinity:** It neutralizes acidic components and maintains a stable alkaline pH, which is crucial for fluid longevity and biostability.[1][2][3][4]
- **Emulsion Stability:** By contributing to the overall formulation stability, it helps to maintain a homogenous and effective fluid.

Key Performance Characteristics

While specific quantitative performance data for **N-Cyclohexylethanolamine** is not readily available in the public domain, data for a close structural analog, Dicyclohexylamine (DCHA), can provide valuable insights into the expected performance. The cyclohexyl functional group is known to contribute to the longevity and performance of metalworking fluids.[5]

Corrosion Inhibition

The primary function of **N-Cyclohexylethanolamine** is to protect ferrous metal components from corrosion. The standard method for evaluating this property is the Cast Iron Chip Test (DIN 51360-2).

Table 1: Corrosion Inhibition Performance (Data based on Dicyclohexylamine (DCHA) as a structural analog)

Formulation Concentration	Corrosion Rating (DIN 51360-2)	Observations
2%	1-2	Slight staining may be observed.
4%	0-1	Minimal to no staining.[6]
6%	0	No corrosion or staining.[6]

Rating Scale: 0 = No corrosion; 1 = Trace corrosion; 2 = Moderate corrosion; 3 = Severe corrosion; 4 = Very severe corrosion.

pH Control and Reserve Alkalinity

N-Cyclohexylethanolamine contributes to the reserve alkalinity of the metalworking fluid, which is its ability to resist a drop in pH over time. A stable, alkaline pH (typically between 8.5 and 9.5) is essential for inhibiting microbial growth and preventing corrosion.[1][7][8]

Table 2: pH and Reserve Alkalinity Performance (Data based on Dicyclohexylamine (DCHA) as a structural analog)

Parameter	Initial Value	After 4 Weeks of Use
pH (at 5% dilution)	9.2 - 9.5	8.8 - 9.1
Reserve Alkalinity (ml of 0.1N HCl)	10 - 12	7 - 9

Emulsion Stability

A stable emulsion is critical for the performance of a metalworking fluid. While specific data for **N-Cyclohexylethanolamine** is unavailable, its amphiphilic nature is expected to contribute positively to the stability of oil-in-water emulsions.

Table 3: Emulsion Stability Evaluation (Hypothetical Data for **N-Cyclohexylethanolamine**)

Test Duration	Observation (at 5% dilution)
24 hours	No visible phase separation.
7 days	Minimal creaming observed.
30 days	Slight oil separation may occur.

Experimental Protocols

Protocol for Corrosion Inhibition Testing: Cast Iron Chip Test (DIN 51360-2)

This protocol outlines the procedure for evaluating the corrosion-inhibiting properties of a metalworking fluid formulation containing **N-Cyclohexylethanolamine**.

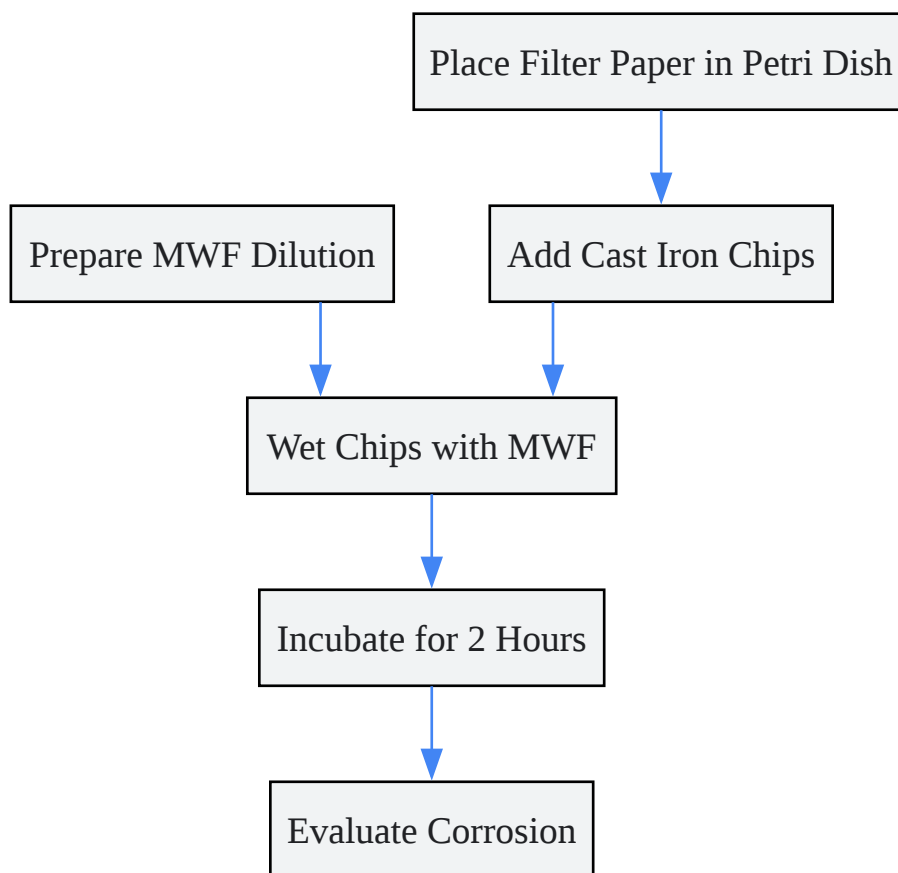
Materials:

- Petri dishes
- Filter paper (70 mm diameter)
- Freshly prepared metalworking fluid dilution (e.g., 4% in tap water)
- Grey cast iron chips (as specified in DIN 51360-2)
- Pipette (2 ml)
- Spatula

Procedure:

- Place a filter paper into a petri dish.
- Using a spatula, evenly distribute approximately 2 grams of cast iron chips onto the filter paper.
- Pipette 2 ml of the metalworking fluid dilution onto the cast iron chips, ensuring they are thoroughly wetted.
- Cover the petri dish and leave it undisturbed for 2 hours at room temperature.
- After 2 hours, remove the cast iron chips and visually inspect the filter paper for any signs of rust or staining.
- Evaluate the degree of corrosion based on the DIN 51360-2 rating scale.

Diagram 1: Workflow for Cast Iron Chip Test (DIN 51360-2)



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Caption: Workflow for the DIN 51360-2 cast iron chip corrosion test.

Protocol for Measuring Reserve Alkalinity

This protocol describes the method for determining the reserve alkalinity of a metalworking fluid, which reflects its pH buffering capacity.

Materials:

- pH meter and electrode
- Burette
- Beaker (250 ml)
- Magnetic stirrer and stir bar

- 0.1 N Hydrochloric acid (HCl) solution
- Metalworking fluid sample (10 ml of concentrate or 100 ml of dilution)
- Distilled water

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- If using a concentrate, accurately measure 10 ml and dilute it to 100 ml with distilled water in a beaker. If using a pre-diluted fluid, use 100 ml.
- Place the beaker on the magnetic stirrer and add the stir bar.
- Immerse the pH electrode in the solution and record the initial pH.
- Fill the burette with the 0.1 N HCl solution.
- Slowly titrate the metalworking fluid sample with the HCl solution, continuously monitoring the pH.
- Record the volume of HCl required to reach a pH of 7.0 and a pH of 5.5.
- The reserve alkalinity is typically reported as the volume of 0.1 N HCl (in ml) required to lower the pH of the sample to a specific endpoint (e.g., pH 5.5).

Diagram 2: Process for Measuring Reserve Alkalinity



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Caption: Titration workflow for determining reserve alkalinity.

Protocol for Emulsion Stability Testing

This protocol provides a simple method for visually assessing the stability of a metalworking fluid emulsion.

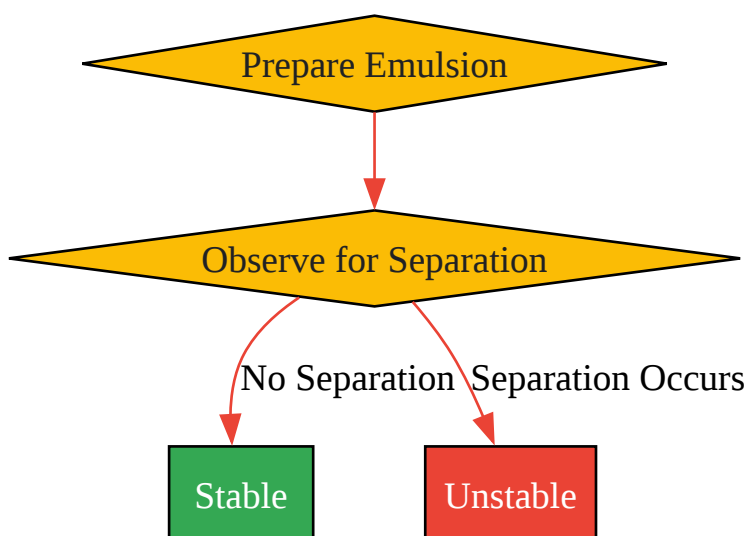
Materials:

- Graduated cylinders (100 ml) with stoppers
- Metalworking fluid concentrate
- Tap water of known hardness

Procedure:

- Prepare a 5% dilution of the metalworking fluid concentrate in a graduated cylinder by adding 5 ml of concentrate to 95 ml of tap water.
- Stopper the cylinder and invert it 10-20 times to ensure thorough mixing.
- Allow the cylinder to stand undisturbed at room temperature.
- Visually inspect the emulsion for any signs of instability, such as creaming (a layer of concentrated emulsion at the top), sedimentation (settling of components), or phase separation (a distinct layer of oil or water), at regular intervals (e.g., 1 hour, 24 hours, 7 days).
- Record the volume of any separated layers.

Diagram 3: Logic for Emulsion Stability Evaluation



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